

Application Notes and Protocols: Disperse Violet 8 in Polymer Science

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Compound of Interest

Compound Name: Disperse violet 8

CAS No.: 82347-07-7

Cat. No.: B15555341

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Disperse Violet 8, an anthraquinone-based dye, is a synthetic colorant primarily utilized in the dyeing of hydrophobic synthetic fibers and for the coloration of plastics.^[1] Its molecular structure, characterized by the anthraquinone core, imparts a bright blue-purple hue and determines its affinity for non-polar polymer matrices. While its principal application lies in the textile and plastics industries, its photophysical properties suggest potential for use in more specialized areas of polymer science, such as functional materials and as a molecular probe. This document provides an overview of its known applications, summarizes its performance characteristics, and details relevant experimental protocols. It is important to note that while **Disperse Violet 8** is classified as a fluorescent dye, detailed quantitative photophysical data in various polymer matrices is not extensively available in public literature.^[2] Therefore, where specific data for **Disperse Violet 8** is lacking, information from analogous disperse dyes, particularly other anthraquinone derivatives, is provided for context and methodological guidance. There is currently no substantial evidence to support the application of **Disperse Violet 8** in drug delivery or signaling pathways.

Physicochemical Properties and Performance Data

Disperse Violet 8 is characterized by its low water solubility and its affinity for hydrophobic polymers. These properties are central to its application in dyeing processes where it diffuses into the polymer matrix at elevated temperatures.[\[1\]](#)

Table 1: General Properties of **Disperse Violet 8**

Property	Value	Reference
C.I. Name	Disperse Violet 8	[1]
Chemical Class	Anthraquinone	[1]
Molecular Formula	C ₁₄ H ₉ N ₃ O ₄	[1]
Molecular Weight	283.24 g/mol	[1]
CAS Number	82-33-7	[1]
Appearance	Dark blue powder	[1]

| Solubility | Soluble in ethanol, acetone, and benzene [\[1\]](#) |

The performance of a dye in a polymer is critically assessed by its fastness properties, which indicate its resistance to various environmental factors.

Table 2: Fastness Properties of **Disperse Violet 8** on Polyester

Fastness Property	ISO Test Method	Rating (Scale 1-5, 5=Excellent)	AATCC Test Method	Rating	Reference
Light Fastness	ISO 105-B02	6	AATCC 16.3	5	[1]
Washing Fastness (Fading)	ISO 105-C06	4-5	-	-	[1]
Washing Fastness (Staining)	ISO 105-C06	5	-	-	[1]
Perspiration Fastness (Fading)	ISO 105-E04	4-5	-	-	[1]
Perspiration Fastness (Staining)	ISO 105-E04	5	-	-	[1]
Ironing Fastness	ISO 105-X11	4-5	AATCC 133	4	[1]

| Rubbing Fastness (Dry) | ISO 105-X12 | - | AATCC 8 | 3 | [\[1\]](#) |

Experimental Protocols

Protocol 1: High-Temperature Exhaust Dyeing of Polyester Fabric

This protocol describes a standard laboratory procedure for dyeing polyester fabric with **Disperse Violet 8**, a method suitable for achieving deep and vibrant shades with good fastness properties.[\[1\]](#)

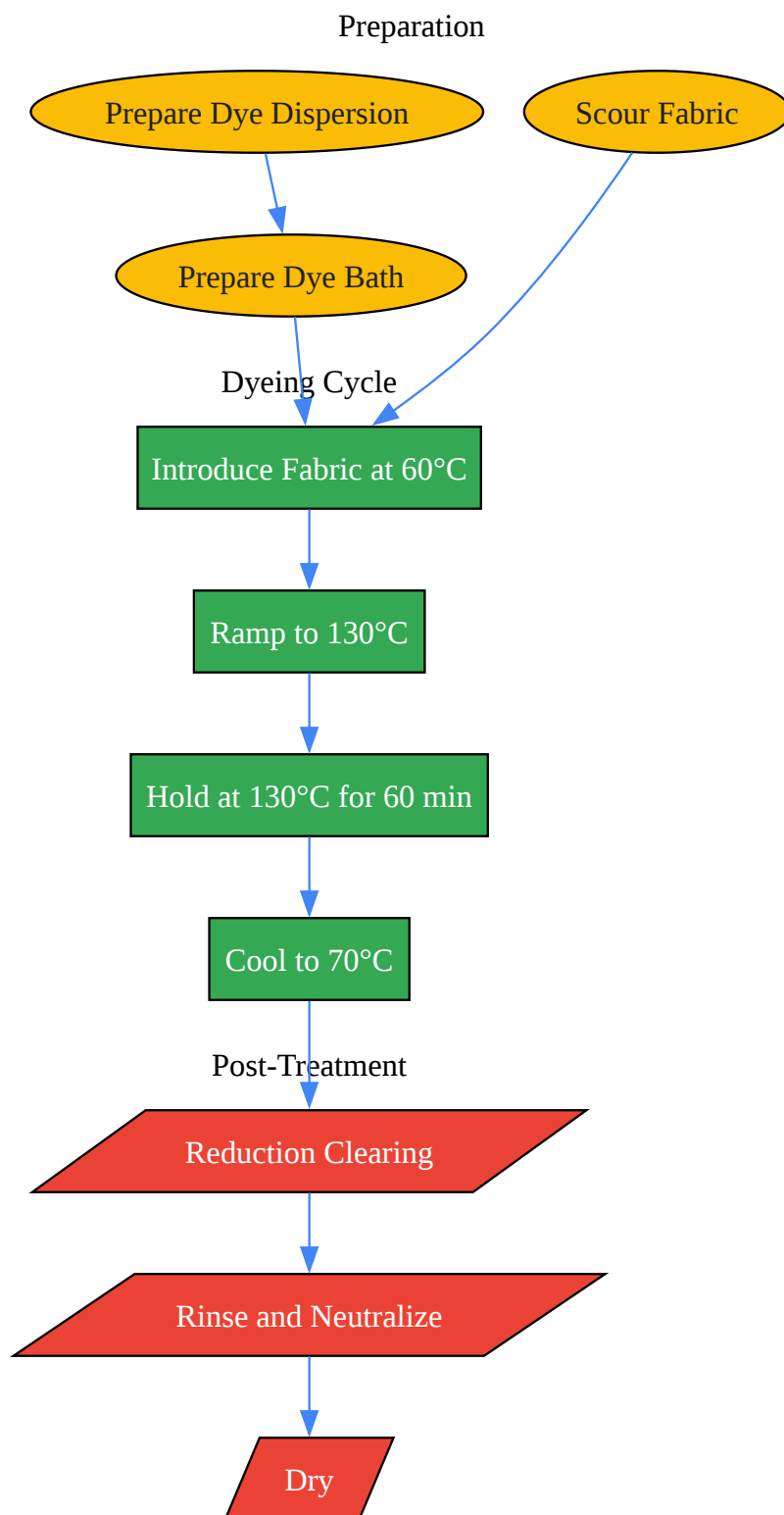
Materials:

- 100% Polyester fabric
- **Disperse Violet 8**
- Dispersing agent (e.g., sodium lignosulfonate)
- Levelling agent
- Acetic acid (for pH adjustment)
- Sodium hydrosulfite
- Sodium hydroxide
- Non-ionic detergent
- Deionized water
- Laboratory-scale high-temperature dyeing machine

Procedure:

- Pre-treatment: Scour the polyester fabric with a solution of 1-2 g/L non-ionic detergent and 1 g/L sodium carbonate at 60-70°C for 20-30 minutes to remove any impurities. Rinse thoroughly with hot and then cold water.
- Dye Bath Preparation:
 - Set the liquor ratio (ratio of the weight of the fabric to the volume of the dye bath) to 1:10.
 - Prepare the dye bath with deionized water and add a dispersing agent (1-2 g/L) and a levelling agent (0.5-1.0 g/L).
 - Adjust the pH of the bath to 4.5-5.5 using acetic acid.
 - Prepare a dispersion of **Disperse Violet 8** (e.g., 2% on weight of fabric) by pasting the dye with a small amount of cold water, then adding warm water (40-50°C) while stirring.
 - Add the dye dispersion to the dye bath.

- Dyeing Cycle:
 - Introduce the pre-wetted polyester fabric into the dye bath at 60°C.
 - Raise the temperature to 130°C at a rate of 1.5-2.0°C/minute.
 - Hold the temperature at 130°C for 45-60 minutes.
 - Cool the dye bath down to 70°C at a rate of 2.0-2.5°C/minute.
- Reduction Clearing (Post-treatment):
 - Drain the dye bath.
 - Prepare a fresh bath with 2 g/L sodium hydrosulfite, 2 g/L sodium hydroxide, and 1 g/L non-ionic detergent.
 - Treat the dyed fabric in this bath at 70-80°C for 15-20 minutes to remove unfixed dye from the fiber surface.
- Final Rinsing and Drying:
 - Rinse the fabric with hot water, followed by a cold water rinse.
 - Neutralize the fabric with a dilute solution of acetic acid.
 - Perform a final cold water rinse.
 - Hydroextract and dry the fabric.



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Fig. 1: Workflow for high-temperature exhaust dyeing of polyester.

Protocol 2: Preparation of Dye-Doped Polymer Films by Solvent Casting

This protocol describes a general method for preparing thin polymer films containing **Disperse Violet 8**, which can be used for spectroscopic analysis and other material characterization. Polymethyl methacrylate (PMMA) is used as an example polymer due to its optical transparency.

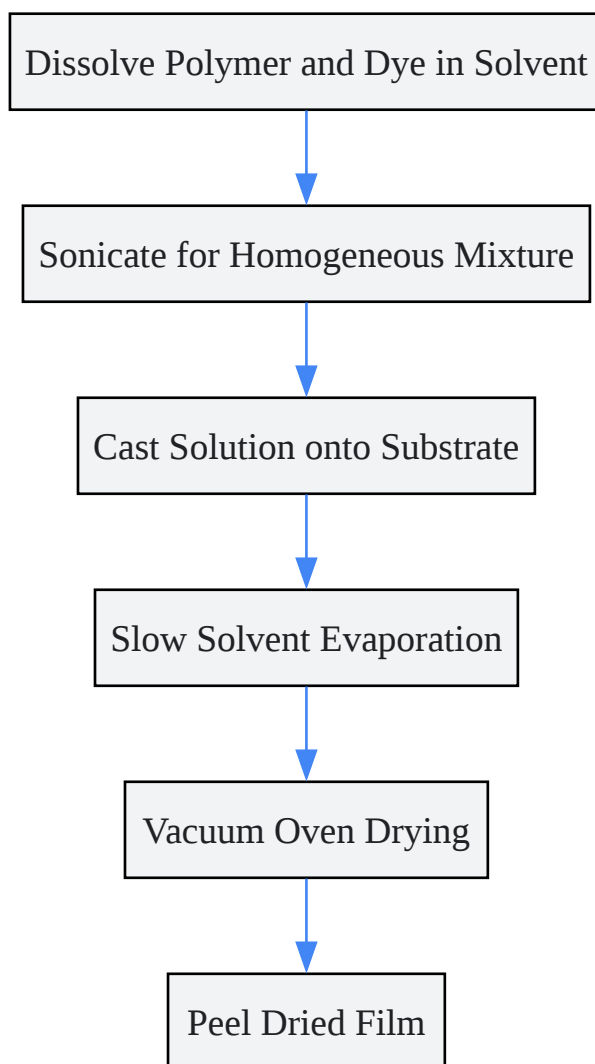
Materials:

- **Disperse Violet 8**
- Polymethyl methacrylate (PMMA)
- A suitable solvent (e.g., dichloromethane, chloroform, or toluene)
- Glass petri dish or flat glass substrate
- Sonicator
- Drying oven

Procedure:

- Solution Preparation:
 - Prepare a stock solution of PMMA in the chosen solvent (e.g., 10% w/v).
 - Prepare a stock solution of **Disperse Violet 8** in the same solvent (e.g., 0.1% w/v).
 - In a clean vial, mix the PMMA solution with the **Disperse Violet 8** solution to achieve the desired final dye concentration in the polymer (e.g., 0.1% weight of dye to weight of polymer).
 - Sonicate the mixture for 30-60 minutes to ensure complete dissolution and a homogeneous dispersion of the dye.
- Film Casting:

- Place a clean, level glass petri dish or substrate in a fume hood.
- Carefully pour the polymer-dye solution onto the substrate, ensuring it spreads evenly. The volume of the solution will determine the final thickness of the film.
- Cover the casting setup loosely to allow for slow solvent evaporation, which helps in forming a uniform film.
- Drying:
 - Allow the solvent to evaporate at room temperature for several hours until the film appears solid.
 - Transfer the film on the substrate to a vacuum oven.
 - Dry the film at a temperature below the glass transition temperature of the polymer (e.g., 60-80°C for PMMA) under vacuum for 12-24 hours to remove any residual solvent.
- Film Removal:
 - Carefully peel the dried film from the glass substrate.



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Fig. 2: Workflow for solvent casting of dye-doped polymer films.

Protocol 3: Evaluation of Dye Leaching from a Polymer Matrix

This protocol provides a framework for assessing the stability of **Disperse Violet 8** within a polymer matrix by measuring its migration into a surrounding liquid medium.

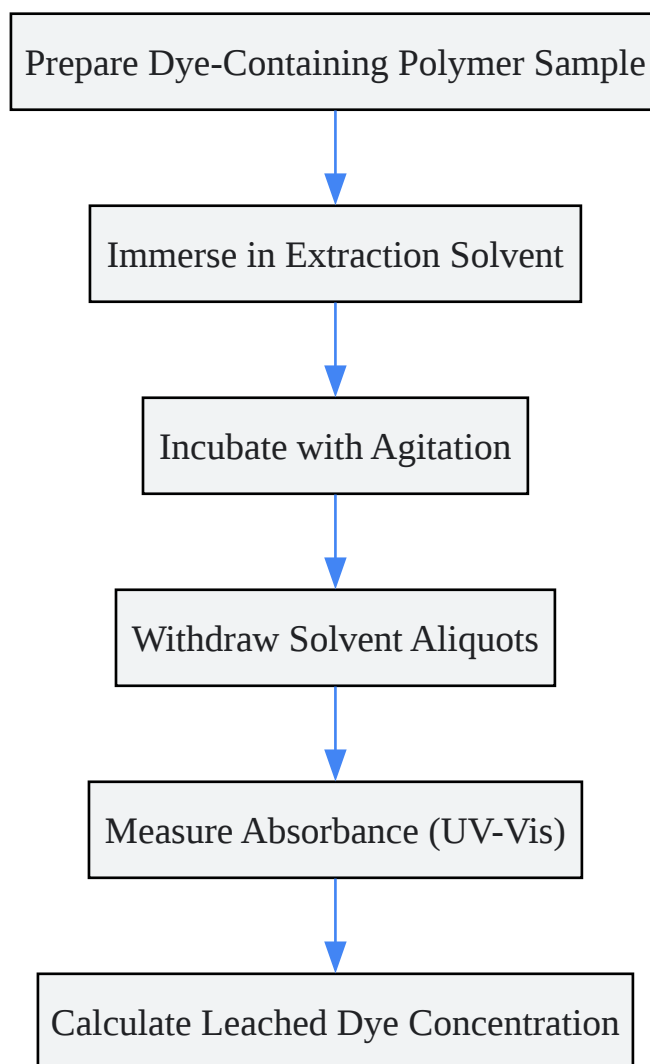
Materials:

- Polymer sample containing a known concentration of **Disperse Violet 8** (e.g., a dyed fabric or a cast film).

- Extraction solvent (e.g., a solution representing a specific end-use environment, such as a water/ethanol mixture or a surfactant solution).
- Shaking incubator or water bath.
- UV-Vis spectrophotometer.

Procedure:

- Sample Preparation:
 - Cut a known weight and surface area of the dye-containing polymer sample.
- Leaching Experiment:
 - Place the polymer sample in a sealed container with a known volume of the extraction solvent.
 - Incubate the container at a controlled temperature (e.g., 37°C or 50°C) with constant agitation for a specified period (e.g., 24, 48, 72 hours).
- Analysis:
 - At predetermined time points, withdraw an aliquot of the extraction solvent.
 - Measure the absorbance of the withdrawn solvent at the wavelength of maximum absorption (λ_{max}) of **Disperse Violet 8** using a UV-Vis spectrophotometer.
 - Use a pre-established calibration curve of **Disperse Violet 8** in the same solvent to determine the concentration of the leached dye.
- Data Reporting:
 - Express the amount of leached dye as a percentage of the total initial dye content in the polymer sample or as a concentration in the extraction medium over time.



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Fig. 3: Workflow for evaluating dye leaching from a polymer.

Advanced Applications and Future Outlook

While the primary role of **Disperse Violet 8** is as a colorant, its anthraquinone structure suggests potential for more advanced applications in polymer science. Anthraquinone derivatives have been explored for their use in functional polymers, such as those with photochromic or electrochromic properties. Further research into the specific photophysical characteristics of **Disperse Violet 8** within various polymer environments could unveil its potential as a fluorescent probe for studying polymer dynamics, micro-environmental polarity, or temperature sensing. However, at present, there is a lack of published research in these specific areas for this particular dye.

For professionals in drug development, the relevance of **Disperse Violet 8** is currently minimal. Its low water solubility and lack of known biological targets make it an unlikely candidate for therapeutic applications. The provided protocols are therefore primarily aimed at material science and polymer chemistry research.

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References

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